

Spectroscopic Data of Benzhydrylphosphonic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Benzhydrylphosphonic Acid*

CAS No.: 92025-81-5

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Abstract: This technical guide provides a comprehensive analysis of the spectroscopic data for **Benzhydrylphosphonic acid** (also known as (diphenylmethyl)phosphonic acid). The guide is intended for researchers, scientists, and professionals in drug development, offering an in-depth exploration of its structural characterization through Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Each section details the theoretical underpinnings of the technique, presents detailed experimental protocols, and offers a thorough interpretation of the spectral data. The information herein is designed to serve as a foundational resource for the analysis and application of **Benzhydrylphosphonic acid** in various scientific endeavors.

Introduction to Benzhydrylphosphonic Acid

Benzhydrylphosphonic acid, with the chemical formula $C_{13}H_{13}O_3P$, is an organophosphorus compound characterized by a phosphonic acid group attached to a diphenylmethyl (benzhydryl) moiety.^[1] Its structural features make it a subject of interest in medicinal chemistry and materials science. The presence of two phenyl rings provides a bulky,

hydrophobic region, while the phosphonic acid group offers a site for polar interactions, including hydrogen bonding and metal chelation.

Accurate structural elucidation and purity assessment are paramount for any application of this compound. Spectroscopic techniques are the cornerstone of this characterization, providing detailed information about the molecular framework and functional groups. This guide will systematically dissect the ^1H NMR, ^{13}C NMR, ^{31}P NMR, FT-IR, and MS data anticipated for **Benzhydrylphosphonic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for determining the precise structure of organic molecules in solution. For **Benzhydrylphosphonic acid**, a combination of ^1H , ^{13}C , and ^{31}P NMR experiments provides a complete picture of its carbon-hydrogen framework and the local environment of the phosphorus atom.

Experimental Protocol: NMR Data Acquisition

Sample Preparation:

- Dissolve approximately 10-20 mg of **Benzhydrylphosphonic acid** in 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , MeOD- d_4). The choice of solvent is critical as the acidic protons of the phosphonic acid group may exchange with residual water, leading to peak broadening or disappearance. DMSO- d_6 is often preferred for its ability to slow down this exchange.
- Transfer the solution to a 5 mm NMR tube.
- Ensure the solution is homogeneous and free of any particulate matter.

Instrumentation and Parameters:

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion, especially in the aromatic region of the ^1H NMR spectrum.
- ^1H NMR:
 - Pulse sequence: Standard single-pulse experiment.

- Number of scans: 16-32 scans for a good signal-to-noise ratio.
- Relaxation delay: 1-2 seconds.
- ^{13}C NMR:
 - Pulse sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Number of scans: 1024-4096 scans are typically required due to the low natural abundance of ^{13}C .
 - Relaxation delay: 2-5 seconds.
- ^{31}P NMR:
 - Pulse sequence: Proton-decoupled single-pulse experiment.
 - Number of scans: 64-256 scans.
 - Relaxation delay: 2-5 seconds.
 - Reference: 85% H_3PO_4 as an external standard ($\delta = 0.0$ ppm).

^1H NMR Spectral Data and Interpretation

The ^1H NMR spectrum of **Benzhydrylphosphonic acid** is expected to show distinct signals for the aromatic protons and the methine proton.

Table 1: Predicted ^1H NMR Data for **Benzhydrylphosphonic Acid**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.2-7.5	Multiplet	10H	Aromatic C-H
~4.5	Doublet	1H	P-CH
~11-12	Broad Singlet	2H	P-(OH) ₂

Interpretation:

- **Aromatic Protons ($\delta \sim 7.2-7.5$ ppm):** The ten protons on the two phenyl rings are expected to resonate in the aromatic region. Due to potential restricted rotation around the C-C bonds and the influence of the phosphonic acid group, these protons may not be chemically equivalent, leading to a complex multiplet.
- **Methine Proton ($\delta \sim 4.5$ ppm):** The single proton on the carbon directly attached to the phosphorus atom (the benzylic proton) is expected to appear as a doublet due to coupling with the phosphorus nucleus ($^2J(P,H)$). The magnitude of this coupling constant is typically in the range of 15-25 Hz.
- **Phosphonic Acid Protons ($\delta \sim 11-12$ ppm):** The two acidic protons of the phosphonic acid group are expected to appear as a broad singlet at a downfield chemical shift. The broadness is due to chemical exchange with any residual water in the solvent and intermolecular hydrogen bonding. The exact chemical shift is highly dependent on the concentration and the solvent used.

^{13}C NMR Spectral Data and Interpretation

The proton-decoupled ^{13}C NMR spectrum will provide information about the carbon skeleton of the molecule.

Table 2: Predicted ^{13}C NMR Data for **Benzhydrylphosphonic Acid**

Chemical Shift (δ , ppm)	Multiplicity (in $^{13}\text{C}\{^1\text{H}\}$ spectrum)	Assignment
$\sim 135-140$	Doublet (due to C-P coupling)	Aromatic C (ipso to CH-P)
$\sim 128-130$	Singlet	Aromatic C-H (ortho, meta)
~ 127	Singlet	Aromatic C-H (para)
$\sim 50-55$	Doublet (due to C-P coupling)	P-CH

Interpretation:

- Aromatic Carbons (δ ~127-140 ppm): The aromatic region will show several signals for the phenyl carbons. The ipso-carbons (the carbons of the phenyl rings directly attached to the methine carbon) are expected to be split into a doublet due to coupling with the phosphorus atom ($^2J(C,P)$). The other aromatic carbons will appear as singlets.
- Methine Carbon (δ ~50-55 ppm): The carbon of the P-CH group is expected to show a large one-bond coupling to the phosphorus atom ($^1J(C,P)$), resulting in a prominent doublet. This large coupling is a characteristic feature of organophosphorus compounds.

^{31}P NMR Spectral Data and Interpretation

The ^{31}P NMR spectrum is a simple yet powerful tool for confirming the presence and chemical environment of the phosphorus atom.

Table 3: Predicted ^{31}P NMR Data for **Benzhydrylphosphonic Acid**

Chemical Shift (δ , ppm)	Multiplicity (in $^{31}\text{P}\{^1\text{H}\}$ spectrum)	Assignment
~20-30	Singlet	$\text{P}(=\text{O})(\text{OH})_2$

Interpretation:

- The ^{31}P NMR spectrum is expected to show a single resonance in the region of 20-30 ppm (referenced to 85% H_3PO_4). This chemical shift is characteristic of alkylphosphonic acids. In a proton-decoupled spectrum, this signal will appear as a sharp singlet. In a proton-coupled spectrum, the signal would be split by the methine proton (a doublet) and potentially by the hydroxyl protons, although the latter coupling is often not observed due to rapid exchange.

Infrared (IR) Spectroscopy

Infrared spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **Benzhydrylphosphonic acid** is expected to be dominated by absorptions from the O-H, C-H, P=O, and P-O bonds.

Experimental Protocol: FT-IR Data Acquisition

Sample Preparation:

- Solid State (KBr Pellet):
 - Grind a small amount of **Benzhydrylphosphonic acid** (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Press the powder into a thin, transparent pellet using a hydraulic press.
- Attenuated Total Reflectance (ATR):
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Apply pressure to ensure good contact between the sample and the crystal.

Instrumentation and Parameters:

- Spectrometer: A Fourier Transform Infrared (FT-IR) spectrometer.
- Spectral Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.

IR Spectral Data and Interpretation

Table 4: Predicted IR Absorption Bands for **Benzhydrylphosphonic Acid**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3000-2500	Broad, Strong	O-H stretch (from P-OH, hydrogen-bonded)
3080-3010	Medium	Aromatic C-H stretch
2960-2850	Weak	Aliphatic C-H stretch (methine)
1600, 1495, 1450	Medium	Aromatic C=C skeletal vibrations
1250-1150	Strong	P=O stretch
1050-950	Strong	P-O stretch
750-700, 690-710	Strong	Aromatic C-H out-of-plane bending

Interpretation:

- O-H Stretching (3000-2500 cm⁻¹): A very broad and strong absorption band is expected in this region, which is characteristic of the hydrogen-bonded O-H stretching vibrations of the phosphonic acid group. This broadness is a hallmark of carboxylic and phosphonic acids in the solid state.
- C-H Stretching (3080-3010 cm⁻¹ and 2960-2850 cm⁻¹): Medium intensity peaks above 3000 cm⁻¹ are attributed to the aromatic C-H stretches. A weaker absorption below 3000 cm⁻¹ is expected for the methine C-H stretch.
- P=O Stretching (1250-1150 cm⁻¹): A strong absorption band in this region is characteristic of the P=O double bond stretching vibration. The exact position can be influenced by hydrogen bonding.
- P-O Stretching (1050-950 cm⁻¹): Strong absorptions corresponding to the P-O single bond stretching vibrations are also expected.
- Aromatic C-H Bending (750-700 cm⁻¹ and 690-710 cm⁻¹): Strong bands in this region are indicative of the out-of-plane C-H bending of the monosubstituted phenyl rings.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of a compound and can provide structural information through the analysis of its fragmentation pattern.

Experimental Protocol: Mass Spectrometry Data Acquisition

Instrumentation and Parameters:

- **Ionization Technique:** Electrospray ionization (ESI) is a suitable soft ionization technique for this polar, non-volatile compound. It can be run in both positive and negative ion modes.
- **Mass Analyzer:** A quadrupole, time-of-flight (TOF), or Orbitrap mass analyzer can be used.
- **Sample Introduction:** The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile with a small amount of formic acid for positive mode or ammonia for negative mode) and introduced into the mass spectrometer via direct infusion or after separation by liquid chromatography (LC).

Mass Spectral Data and Interpretation

Expected Molecular Ions:

- **Positive Ion Mode $[M+H]^+$:** The protonated molecule would have an m/z of 249.0675 (calculated for $C_{13}H_{14}O_3P^+$).
- **Negative Ion Mode $[M-H]^-$:** The deprotonated molecule would have an m/z of 247.0529 (calculated for $C_{13}H_{12}O_3P^-$).

Predicted Fragmentation Pattern:

The fragmentation of **Benzhydrylphosphonic acid** is likely to proceed through the loss of water and cleavage of the C-P bond.

- **Loss of H_2O :** A fragment corresponding to the loss of a water molecule from the protonated molecule ($[M+H-H_2O]^+$) may be observed at m/z 231.0574.

- Cleavage of the C-P bond: The most significant fragmentation is expected to be the cleavage of the bond between the benzhydryl carbon and the phosphorus atom. This would lead to the formation of a stable diphenylmethyl cation (benzhydryl cation) at m/z 167.0856 (for $C_{13}H_{11}^+$). This is often the base peak in the spectrum due to the high stability of the carbocation. The other fragment, $[H_2PO_3]^-$, would be observed in negative ion mode.

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Conclusion

The spectroscopic characterization of **Benzhydrylphosphonic acid** through NMR, IR, and MS provides a detailed and unambiguous confirmation of its molecular structure. The combined data from these techniques allows for the assignment of all key structural features, from the overall carbon-hydrogen framework to the specific functional groups. This guide provides the foundational spectroscopic information necessary for researchers and scientists working with this compound, enabling its confident use in further research and development activities.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 195023, **Benzhydrylphosphonic acid**" PubChem, [[Link](#)]. Accessed 17 January 2026.[1]

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Sources

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